

Safety and Handling of 9-Anthryldiazomethane: A Technical Guide

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Compound of Interest

Compound Name: 9-Anthryldiazomethane

Cat. No.: B078999

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Introduction

9-Anthryldiazomethane (ADAM), a fluorescent labeling reagent, is a valuable tool in analytical chemistry for the sensitive detection of carboxylic acids, including fatty acids, prostaglandins, and amino acids.[1][2][3] Its utility stems from its reaction with carboxylic acids to form highly fluorescent 9-anthrylmethyl esters, which can be readily quantified using techniques like High-Performance Liquid Chromatography (HPLC) with fluorescence detection.[4] However, as a diazo compound, **9-Anthryldiazomethane** presents significant safety hazards that necessitate strict handling precautions.[5] This guide provides an in-depth overview of the safety and handling procedures for **9-Anthryldiazomethane** to ensure its safe and effective use in a laboratory setting.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **9-Anthryldiazomethane** is provided in the table below. This information is critical for a comprehensive risk assessment prior to handling the compound.

Property	Value
CAS Number	10401-59-9
Molecular Formula	C ₁₅ H ₁₀ N ₂
Molecular Weight	218.26 g/mol
Appearance	Solid
Melting Point	65-67 °C
Storage Temperature	-20°C[6]
Stability	Reported to be stable for ≥ 4 years when stored at -20°C.[6] However, it is also reported to be unstable and may decompose during storage.[2] It is light-sensitive and may self-heat and spontaneously ignite at temperatures above 40°C.
Solubility	Soluble in DMF (30 mg/ml) and DMSO (30 mg/ml).[6]
Hazard Statements	Heating may cause a fire. Causes skin irritation. May cause an allergic skin reaction. Causes serious eye irritation. May cause respiratory irritation.
Precautionary Statements	Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking. Keep only in original packaging. Avoid breathing dust. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection.
Incompatibilities	Strong acids, magnesium, metals.[7]
Hazardous Decomposition	Diazomethane, Carbon monoxide, Carbon dioxide, Nitrogen oxides.

Hazard Identification and Risk Assessment

9-Anthryldiazomethane is a hazardous substance that requires a thorough risk assessment before any handling. The primary hazards are:

- **Explosive Instability:** Diazo compounds are known for their potential to be explosive, especially in the solid state or when concentrated. The advice for a similar compound, phenyldiazomethane, is to "NEVER CONCENTRATE" the solution.^[5] Heating, friction, or shock can lead to violent decomposition.
- **Flammability:** **9-Anthryldiazomethane** is a flammable solid.^[5]
- **Toxicity:** Diazo compounds are generally toxic and can be harmful if inhaled, ingested, or absorbed through the skin. They can cause irritation to the skin, eyes, and respiratory system.^[5]
- **Sensitization:** May cause an allergic skin reaction.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safe handling protocols is paramount when working with **9-Anthryldiazomethane**.

Engineering Controls

- **Fume Hood:** All work with **9-Anthryldiazomethane**, including weighing, solution preparation, and reactions, must be conducted in a certified chemical fume hood with adequate ventilation.^[5]
- **Safety Shield:** Use a safety shield, especially when performing reactions or if there is a risk of splashing.
- **Grounded Equipment:** Use electrically grounded equipment to prevent static discharge, which could be an ignition source.^[5]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory:

- Eye Protection: ANSI-approved, tight-fitting safety goggles or a face shield are required.[\[5\]](#)
- Hand Protection: Nitrile gloves are recommended. Inspect gloves for any signs of damage before use and dispose of them immediately after handling the compound.[\[5\]](#)
- Protective Clothing: A flame-resistant lab coat, long pants, and closed-toe shoes are essential to protect the skin.[\[5\]](#)

Storage and Disposal

Proper storage and disposal are critical to mitigate the risks associated with **9-Anthryldiazomethane**.

Storage

- Temperature: Store in a freezer at -20°C.[\[6\]](#)
- Container: Keep the container tightly closed in a cool, dry, and well-ventilated area, away from incompatible substances.[\[5\]](#) The use of dark-colored glass vials is recommended to protect the light-sensitive compound.
- Segregation: Store flammable materials separately from other hazard classes, particularly oxidizers.

Disposal

- Waste Labeling: All waste containing **9-Anthryldiazomethane** must be labeled as hazardous waste.
- Waste Segregation: Segregate waste based on compatibility.
- Disposal Procedure: Dispose of waste through an authorized hazardous waste disposal service in accordance with local, state, and federal regulations.

Experimental Protocols

Due to its instability, it is often recommended to prepare **9-Anthryldiazomethane** in situ for immediate use in derivatization reactions.^[1]

In Situ Preparation of 9-Anthryldiazomethane

A common method for the preparation of **9-Anthryldiazomethane** involves the oxidation of 9-anthraldehyde hydrazone.^[1]

Materials:

- 9-Anthraldehyde hydrazone
- N-chlorosuccinimide (NCS)
- Ethyl acetate (or other suitable organic solvent)

Procedure:

- Dissolve 9-anthraldehyde hydrazone in ethyl acetate in a reaction vessel.
- Slowly add a solution of N-chlorosuccinimide in ethyl acetate to the hydrazone solution at room temperature.
- The reaction mixture, now containing **9-Anthryldiazomethane**, can be directly used for the derivatization of carboxylic acids.^[1]

Derivatization of Carboxylic Acids

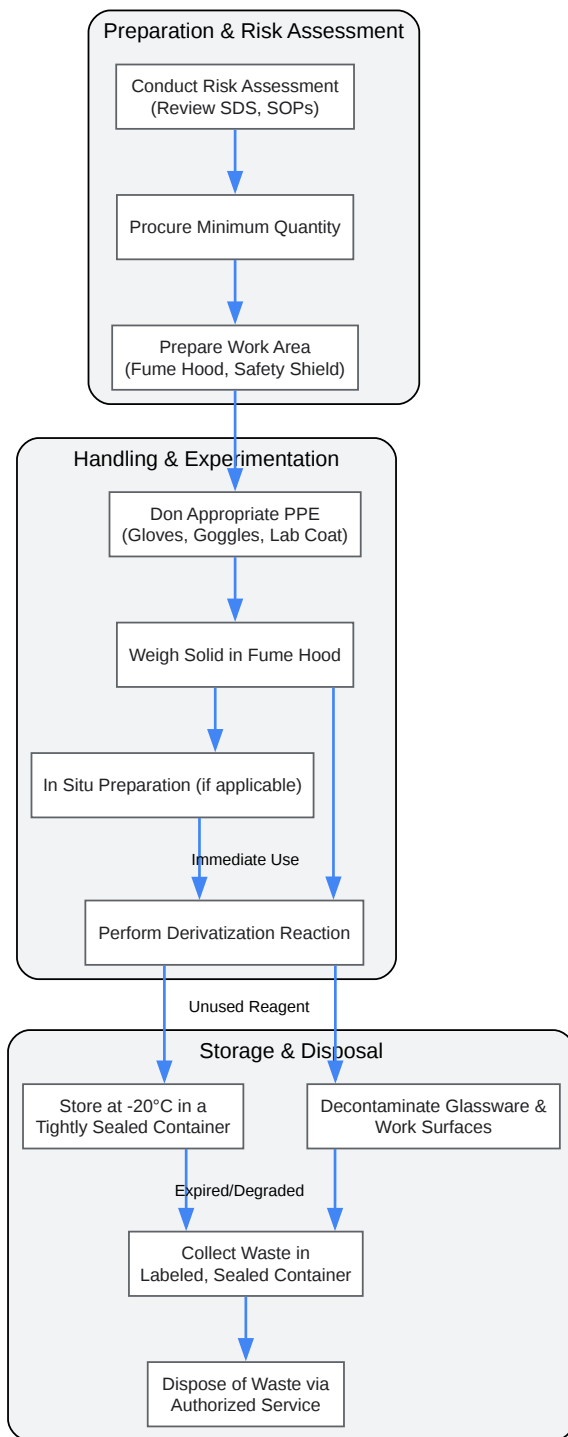
Procedure:

- To a solution of the carboxylic acid in a suitable solvent (e.g., acetonitrile), add the freshly prepared **9-Anthryldiazomethane** solution.
- Allow the reaction to proceed at room temperature. The reaction is typically rapid and does not require a catalyst.^[8]
- An aliquot of the reaction mixture can then be directly injected into an HPLC system for analysis.^[1]

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **9-Anthryldiazomethane**, from procurement to disposal.

Safe Handling Workflow for 9-Anthryldiazomethane

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **9-Anthryldiazomethane**.

Emergency Procedures

In the event of an emergency, follow these procedures:

- Spill:
 - Evacuate the immediate area.
 - Alert others in the vicinity.
 - If the spill is small and you are trained to handle it, use an appropriate absorbent material to contain the spill. Wear appropriate PPE during cleanup.
 - For large spills, evacuate the laboratory and contact the institution's emergency response team.
- Fire:
 - If the fire is small and you are trained to use a fire extinguisher, you may attempt to extinguish it.
 - For larger fires, activate the fire alarm, evacuate the area, and call emergency services.
- Personal Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
 - Eye Contact: Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Conclusion

9-Anthryldiazomethane is a valuable analytical reagent, but its hazardous properties demand a high level of caution and strict adherence to safety protocols. By understanding the risks, implementing appropriate engineering controls, consistently using personal protective equipment, and following established procedures for handling, storage, and disposal, researchers can safely and effectively utilize this compound in their work. A thorough risk assessment and careful experimental planning are the cornerstones of safety when working with any hazardous chemical, and **9-Anthryldiazomethane** is no exception.

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